

Application Note: Determination of Chloride Ion Concentration using Mohr's Method

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Compound of Interest

Compound Name: Silver iodate

Cat. No.: B1581383

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Introduction

Mohr's method, a form of argentometric titration named after Karl Friedrich Mohr, is a widely used analytical technique for the quantitative determination of chloride and bromide ions in a sample.[1][2] This method employs a direct titration with a standardized silver nitrate solution.[3] Potassium chromate serves as the indicator, signaling the endpoint of the titration by the formation of a distinct reddish-brown precipitate.[4][5] The principle of Mohr's method is based on the differential precipitation of silver halides and silver chromate.[5]

It is a common misconception that **silver iodate** can be used as the titrant in Mohr's method. This is incorrect due to the low solubility of **silver iodate** (AgIO_3) in water, which prevents the preparation of a sufficiently concentrated titrant solution.[6] The standard and validated procedure exclusively uses a soluble silver salt, silver nitrate (AgNO_3), as the titrant.[7]

Principle of the Method

The titration process involves two key precipitation reactions. Initially, silver ions (Ag^+) from the titrant react with chloride ions (Cl^-) in the sample to form a white precipitate of silver chloride (AgCl), which is less soluble.[8]

Reaction 1: Analyte Precipitation $\text{Ag}^+(\text{aq}) + \text{Cl}^-(\text{aq}) \rightarrow \text{AgCl}(\text{s})$ (white precipitate)

Once all the chloride ions in the sample have been precipitated, any additional silver ions from the titrant react with the chromate indicator ions (CrO_4^{2-}) present in the solution.[9] This

reaction forms a reddish-brown precipitate of silver chromate (Ag_2CrO_4), which is more soluble than silver chloride and thus forms only after the complete precipitation of AgCl .^[1] The first persistent appearance of this reddish-brown color signifies the endpoint of the titration.^[10]

Reaction 2: Endpoint Indication $2\text{Ag}^+(\text{aq}) + \text{CrO}_4^{2-}(\text{aq}) \rightarrow \text{Ag}_2\text{CrO}_4(\text{s})$ (reddish-brown precipitate)

The pH of the solution is a critical parameter for the success of Mohr's method and should be maintained between 6.5 and 10.^{[8][11]} In acidic conditions ($\text{pH} < 6.5$), the chromate ion is converted to chromic acid, which does not effectively indicate the endpoint.^{[4][9]} In highly alkaline conditions ($\text{pH} > 10$), silver hydroxide may precipitate, interfering with the accuracy of the results.^{[4][12]}

Experimental Protocol

This protocol outlines the procedure for determining the chloride concentration in a sample solution.

1. Materials and Reagents

- Silver Nitrate (AgNO_3), analytical grade
- Potassium Chromate (K_2CrO_4), analytical grade
- Sodium Chloride (NaCl), primary standard grade
- Distilled or deionized water
- Burette (50 mL) and stand
- Pipettes (10 mL, 25 mL)
- Volumetric flasks (100 mL, 250 mL)
- Conical flasks (250 mL)
- Analytical balance

2. Preparation of Solutions

- 0.1 M Silver Nitrate (AgNO_3) Solution (Titrant):
 - Dry approximately 5 g of AgNO_3 at 100°C for 2 hours and allow to cool in a desiccator.[\[8\]](#)
 - Accurately weigh about 4.25 g of the dried AgNO_3 .[\[8\]](#)
 - Dissolve the weighed AgNO_3 in a 250 mL volumetric flask with distilled water and dilute to the mark.
 - Store the solution in a brown bottle to protect it from light.[\[8\]](#)
- Potassium Chromate (K_2CrO_4) Indicator Solution (5% w/v):
 - Dissolve 5 g of K_2CrO_4 in 100 mL of distilled water.
- 0.1 M Sodium Chloride (NaCl) Standard Solution:
 - Dry primary standard grade NaCl at 110°C for 2 hours and cool in a desiccator.
 - Accurately weigh about 0.5844 g of dried NaCl .
 - Dissolve in a 100 mL volumetric flask with distilled water and dilute to the mark.

3. Standardization of Silver Nitrate Solution

- Pipette 25.00 mL of the standard 0.1 M NaCl solution into a 250 mL conical flask.
- Add 1 mL of 5% potassium chromate indicator solution. The solution will turn a faint lemon-yellow color.[\[8\]](#)
- Titrate with the prepared AgNO_3 solution while swirling the flask continuously. A white precipitate of AgCl will form.
- Continue the titration until the first permanent appearance of a faint reddish-brown or orange color. This is the endpoint.
- Record the volume of AgNO_3 solution used.

- Repeat the titration at least two more times to obtain concordant results.
- Calculate the exact molarity of the AgNO_3 solution using the average volume.

4. Titration of the Unknown Chloride Sample

- Pipette a known volume (e.g., 25.00 mL) of the unknown chloride sample into a 250 mL conical flask.
- If necessary, adjust the pH of the sample to be between 6.5 and 10.
- Add 1 mL of 5% potassium chromate indicator solution.
- Titrate with the standardized AgNO_3 solution until the endpoint is reached, as indicated by the persistent reddish-brown color.
- Record the volume of AgNO_3 used.
- Repeat the titration for a total of three trials.

5. Calculation of Chloride Concentration

Calculate the concentration of chloride ions in the unknown sample using the following formula:

$$\text{Molarity of Cl}^- = (\text{Molarity of AgNO}_3 \times \text{Volume of AgNO}_3) / \text{Volume of Sample}$$

Data Presentation

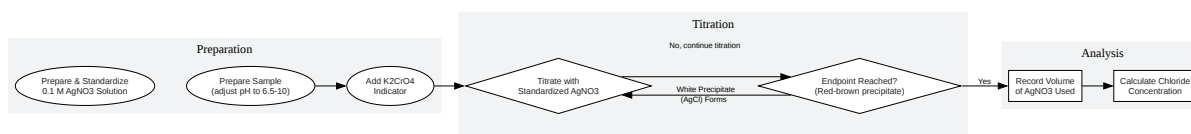
Table 1: Standardization of Silver Nitrate Solution

Trial	Volume of 0.1 M NaCl (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of AgNO ₃ used (mL)
1	25.00			
2	25.00			
3	25.00			
Average				

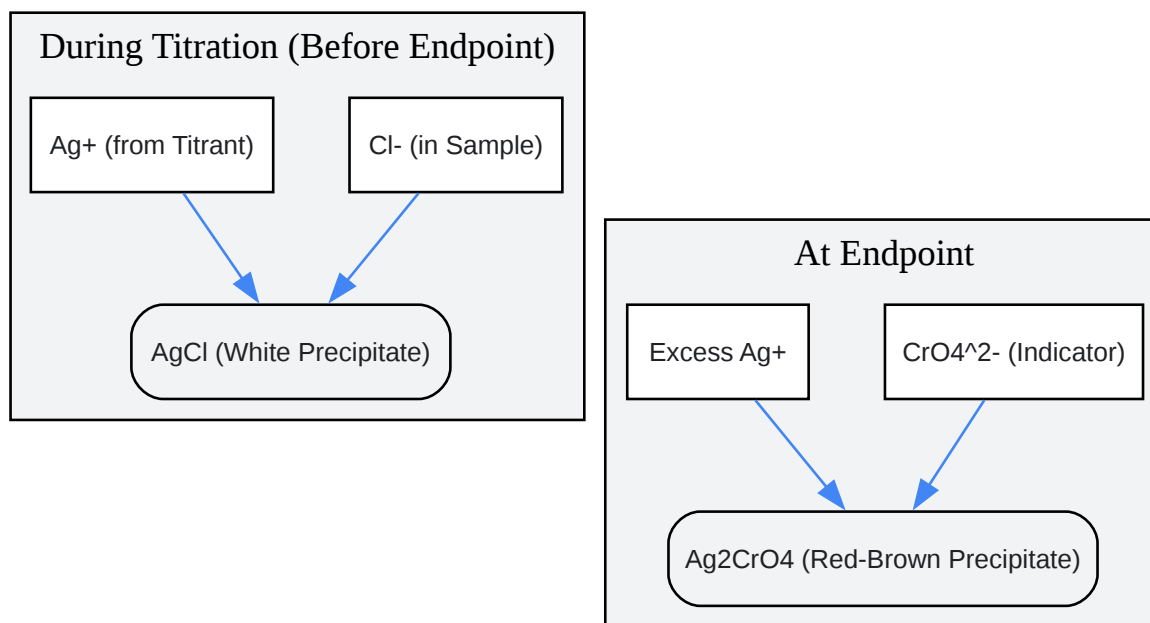
Table 2: Titration of Unknown Chloride Sample

Trial	Volume of Unknown Sample (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of AgNO ₃ used (mL)
1	25.00			
2	25.00			
3	25.00			
Average				

Mandatory Visualizations

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Caption: Experimental workflow for chloride determination by Mohr's method.



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Caption: Chemical reactions occurring during Mohr's titration.

Limitations and Considerations

- The Mohr method's accuracy is compromised in samples with low chloride concentrations. [\[13\]](#)
- The presence of ions such as bromide, iodide, cyanide, and phosphate can interfere with the titration as they also form precipitates with silver ions. [\[12\]](#)[\[13\]](#)
- The endpoint determination is subjective and can be a source of error, especially in turbid or colored solutions. [\[13\]](#)
- The method is not suitable for the analysis of acidic or strongly basic samples without prior pH adjustment. [\[9\]](#)

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